

Personal protective equipment for handling Ulevostinag (isomer 2)

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Compound of Interest

Compound Name: Ulevostinag (isomer 2)

Cat. No.: B15136830

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Essential Safety and Handling Guide: Ulevostinag (Isomer 2)

Disclaimer: Ulevostinag (also known as MK-1454) is an investigational potent STING (stimulator of interferon genes) agonist for research use.^{[1][2]} This document provides guidance for handling **Ulevostinag (isomer 2)** in a laboratory setting. The information herein is based on general best practices for handling potent, novel chemical compounds. A comprehensive, substance-specific risk assessment should be conducted by qualified personnel before any handling. All operations must comply with institutional and national safety regulations.

Hazard Identification and Personal Protective Equipment (PPE)

Ulevostinag is a potent cyclic dinucleotide agonist designed to modulate immune responses.^{[1][2]} While specific toxicology data for isomer 2 is not publicly available, compounds of this nature should be handled as potentially hazardous. Assume the compound is a potent respiratory, skin, and eye irritant, and may have sensitizing properties. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

A risk-based approach to PPE selection is mandatory. The following table summarizes the minimum required PPE for common laboratory tasks involving **Ulevostinag (isomer 2)**.

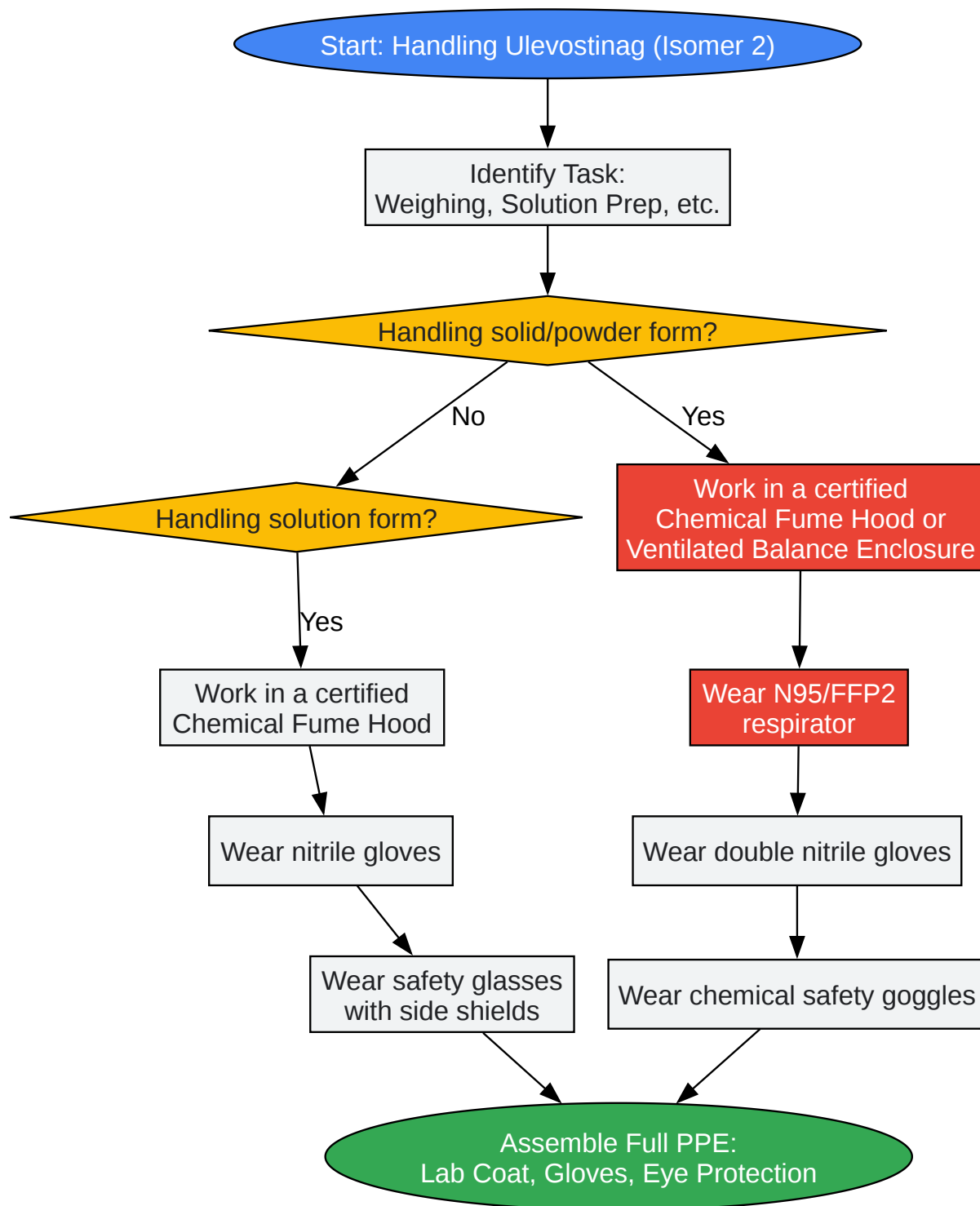
Task	Engineering Controls	Gloves	Eye Protection	Lab Coat	Respiratory Protection
Weighing neat powder	Certified Chemical Fume Hood or Ventilated Balance Enclosure	Double-gloved, Nitrile (see Table 2)	Chemical safety goggles	Standard, buttoned	N95/FFP2 or higher
Preparing stock solutions	Certified Chemical Fume Hood	Double-gloved, Nitrile (see Table 2)	Chemical safety goggles	Standard, buttoned	Not required if in fume hood
Dilutions / Aliquoting	Certified Chemical Fume Hood or Biosafety Cabinet	Nitrile (see Table 2)	Safety glasses with side shields	Standard, buttoned	Not required
In vivo administration	Biosafety Cabinet or Ventilated Cage Changing Station	Nitrile (see Table 2)	Safety glasses with side shields	Standard, buttoned	Recommended

Table 1: Minimum Personal Protective Equipment (PPE) Requirements.

The selection of appropriate gloves is critical. The following table provides illustrative guidance; always consult the glove manufacturer's compatibility charts.

Glove Material	Minimum Thickness (mil)	Estimated Breakthrough Time	Recommendation
Nitrile	4	> 60 minutes	Suitable for handling solutions and for short-duration powder handling. Change immediately upon contamination.
Neoprene	8	> 480 minutes	Recommended for extensive handling or spill cleanup.

Table 2: Illustrative Glove Selection Guide.



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Caption: PPE selection workflow for **Ulevostinag (isomer 2)**.

Operational Plan: Handling and Storage

Storage:

- Store **Ulevostinag (isomer 2)** in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed.
- Store away from incompatible materials such as strong oxidizing agents.
- Follow the supplier's specific storage temperature recommendations, often at -20°C or -80°C for solid forms.

Weighing:

- Designate a specific area within a chemical fume hood or ventilated balance enclosure for weighing.
- Don appropriate PPE (See Table 1).
- Use anti-static tools and weigh paper.
- Carefully transfer the required amount, minimizing the creation of dust.
- Clean the balance and surrounding area with a damp cloth immediately after use. Dispose of the cloth as hazardous waste.
- Securely close the primary container before removing it from the hood.

Solution Preparation:

- All solution preparation must be performed in a certified chemical fume hood.
- Don appropriate PPE (See Table 1).
- Add solvent to the pre-weighed Ulevostinag powder slowly to avoid splashing.
- Ensure the compound is fully dissolved before removing the solution from the fume hood.

- Label the solution container clearly with the compound name, concentration, solvent, date, and hazard symbols.

Disposal Plan

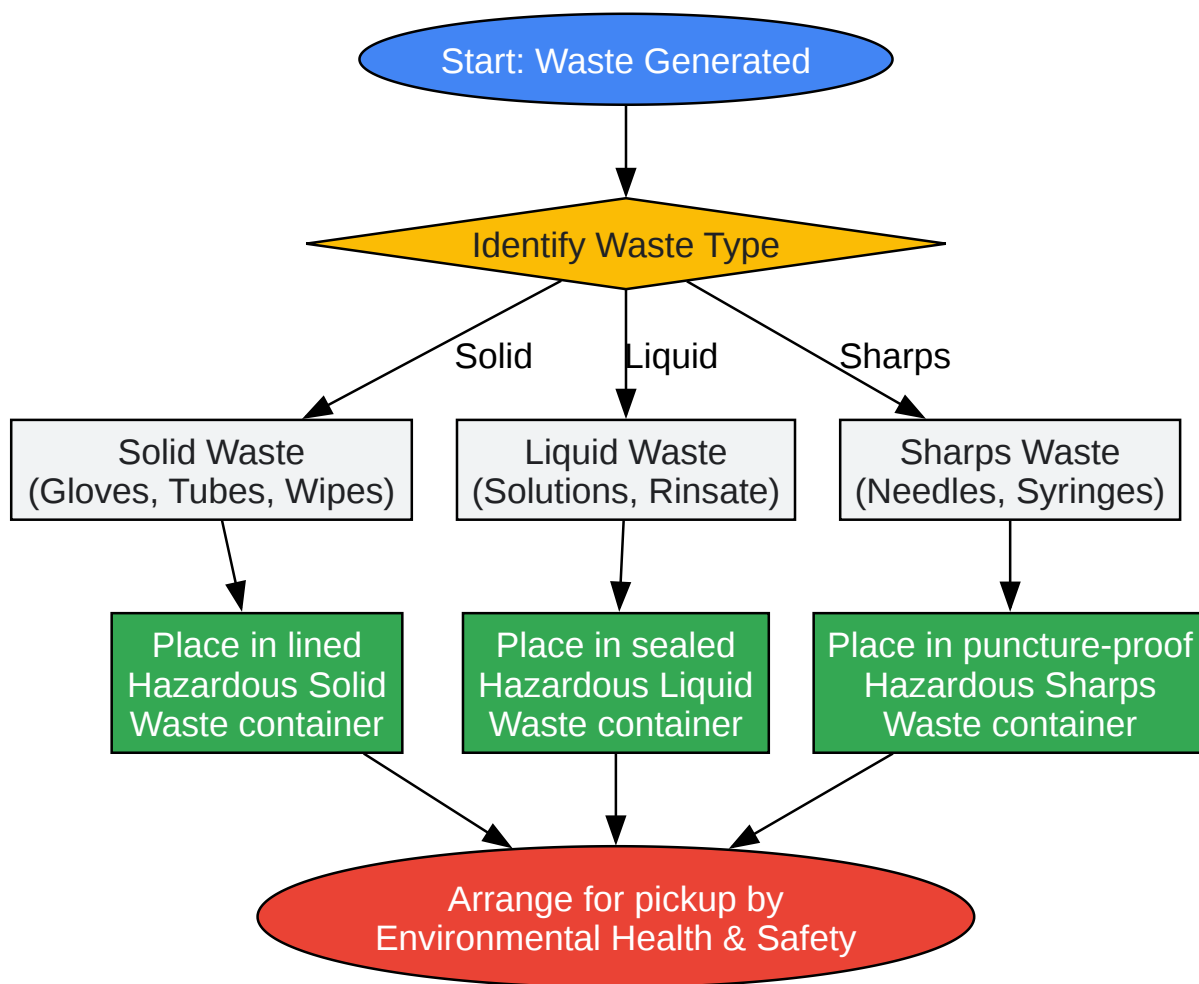
All waste containing **Ulevostinag (isomer 2)**, including contaminated PPE, weigh boats, and solutions, must be treated as hazardous chemical waste.

Waste Stream	Container Type	Labeling	Disposal Procedure
Solid Waste	Lined, sealed waste container	"Hazardous Chemical Waste: Ulevostinag"	For contaminated gloves, weigh paper, pipette tips, etc.
Liquid Waste	Sealable, chemically compatible container	"Hazardous Liquid Waste: Ulevostinag in [Solvent]"	For unused solutions and first rinse of contaminated glassware.
Sharps	Puncture-proof sharps container	"Hazardous Sharps Waste: Ulevostinag"	For contaminated needles and syringes.

Table 3: Waste Stream Management for **Ulevostinag (isomer 2)**.

Decontamination:

- Wipe surfaces with 70% ethanol or another appropriate laboratory disinfectant.
- For glassware, rinse with a small amount of the solvent used, and dispose of the rinsate as hazardous liquid waste. Then, wash thoroughly with soap and water.



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Caption: Waste disposal decision workflow.

Experimental Protocol: Preparation of a 10 mM Stock Solution

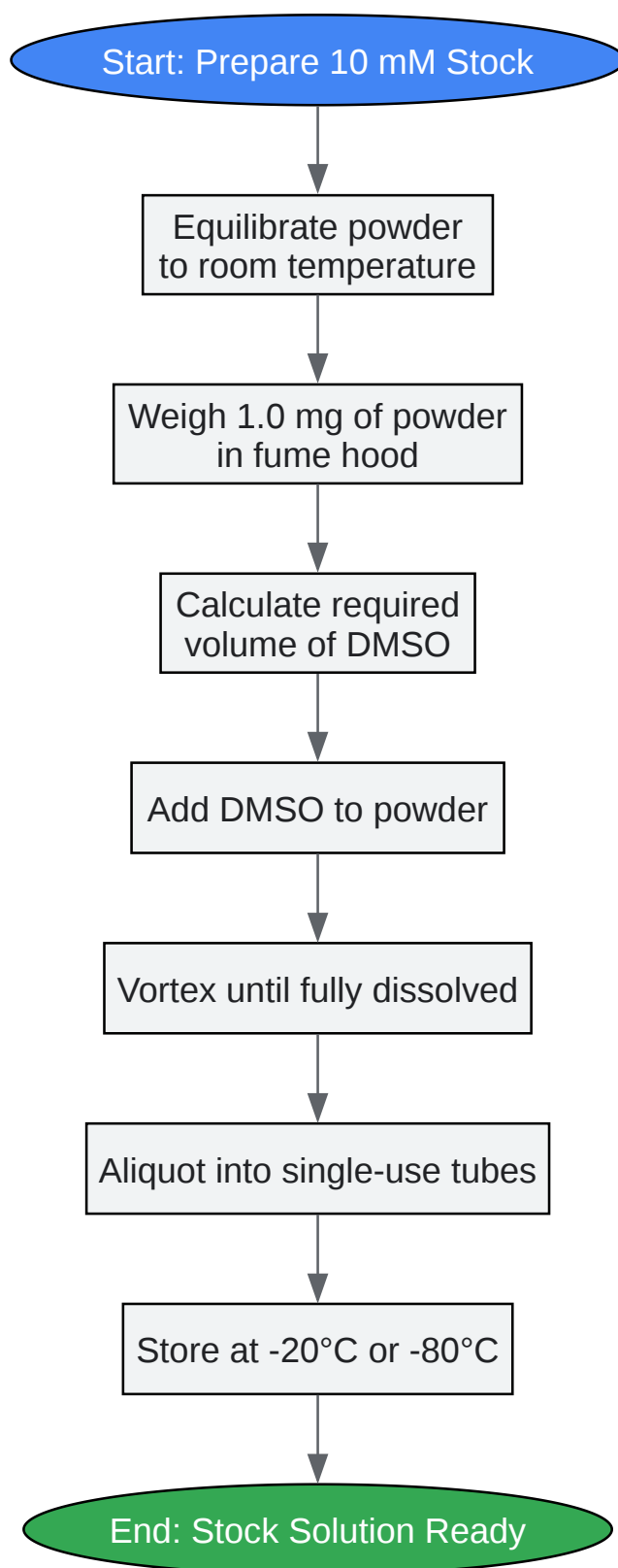
This protocol describes the preparation of a 10 mM stock solution of **Ulevostinag (isomer 2)** (Molecular Weight: 710.52 g/mol) in DMSO.[2]

Methodology:

- Preparation:

- Move the vial of **Ulevostinag (isomer 2)** powder from storage (-20°C or -80°C) to a desiccator and allow it to equilibrate to room temperature before opening (approx. 30-60 minutes).
- Prepare the workspace in a chemical fume hood. Lay down absorbent bench paper.
- Assemble all necessary equipment: microcentrifuge tubes, pipette and tips, vortex mixer, and anhydrous DMSO.
- Weighing:
 - Don appropriate PPE (See Table 1).
 - On a calibrated analytical balance inside a ventilated enclosure, weigh 1.0 mg of **Ulevostinag (isomer 2)** into a tared microcentrifuge tube.
 - Record the exact weight.
- Solubilization:
 - Based on the exact weight, calculate the required volume of DMSO for a 10 mM solution.
 - $\text{Volume } (\mu\text{L}) = (\text{Weight (mg)} / 710.52 \text{ g/mol}) * (1 / 10 \text{ mmol/L}) * 1,000,000 \mu\text{L/L}$
 - For 1.0 mg, the required volume is approximately 140.7 μL .
 - In the fume hood, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 1-2 minutes until all solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage and Labeling:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with: "**Ulevostinag (isomer 2)**, 10 mM in DMSO," preparation date, and your initials.
- Store aliquots at -20°C or -80°C as recommended for the compound's stability in solution.



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Caption: Workflow for preparing a 10 mM stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Ulevostinag | MK-1454 | STING agonist | CAS 2082743-96-0 | Buy MK1454 from Supplier InvivoChem [invivochem.com]
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